

Technical Guide: Safety and Handling of 3-(4-Chlorophenoxy)azetidine

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Compound of Interest

Compound Name: 3-(4-Chlorophenoxy)azetidine

CAS No.: 753445-45-3

Cat. No.: B1322565

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Executive Summary

3-(4-Chlorophenoxy)azetidine (CAS: 753445-45-3 for free base; CAS: 490021-97-1 for HCl salt) is a high-value heterocyclic building block used in drug discovery to modulate lipophilicity and metabolic stability. Unlike standard secondary amines, the azetidine ring possesses significant ring strain (~25 kcal/mol), imparting unique reactivity and stability challenges.

This guide standardizes the handling of this compound, moving beyond generic safety data sheets (SDS) to address the specific risks associated with strained nitrogen heterocycles and halogenated aromatics. The protocols below prioritize the Hydrochloride salt form, as it is the industry-standard for solid-state storage.

Physicochemical & Hazard Profile

The following data consolidates properties for the hydrochloride salt, the most common commercial form.

Table 1: Critical Substance Data

Property	Specification
Chemical Name	3-(4-Chlorophenoxy)azetidine Hydrochloride
CAS Number	490021-97-1 (HCl Salt) / 753445-45-3 (Free Base)
Molecular Formula	C ₉ H ₁₀ ClNO ^{[1][2]} · HCl
Molecular Weight	220.09 g/mol (Salt)
Physical State	White to off-white crystalline solid
Solubility	Soluble in Water, DMSO, Methanol; Sparingly soluble in DCM (salt form)
Ring Strain	~25.2 kcal/mol (Susceptible to nucleophilic ring opening)

Hazard Identification (GHS Classification)

Signal Word: WARNING^{[3][4][5]}

- H302: Harmful if swallowed.^{[5][6][7]}
- H315: Causes skin irritation.^{[6][8]}
- H319: Causes serious eye irritation.^{[6][8]}
- H335: May cause respiratory irritation (Specific Target Organ Toxicity - Single Exposure).^[3]

Risk Management & Engineering Controls

Effective control relies on containment.^{[9][10]} The primary risk is not acute lethality, but rather cumulative irritation and the potential for sensitization common to reactive amines.

Containment Strategy

- Primary Barrier: All weighing and transfer operations must occur within a certified Chemical Fume Hood operating at a face velocity of 0.5 m/s (100 fpm).

- **Static Control:** As a dry micronized powder, the HCl salt can be static-active. Use an ionizing bar or antistatic gun during weighing to prevent dispersal.
- **Inert Atmosphere:** While the salt is air-stable, the free base (if generated) is sensitive to CO₂ and moisture. All reactions generating the free base must be conducted under Nitrogen or Argon.

Personal Protective Equipment (PPE) Matrix

Protection Zone	Recommended Equipment	Rationale
Hand Protection	Double Nitrile (0.11mm min)	Standard nitrile provides >480m protection against solid contact. If dissolved in DCM/THF, use Silver Shield laminates as under-gloves.
Eye Protection	Chemical Splash Goggles	Safety glasses are insufficient due to the fine particulate nature of the salt which can bypass side-shields.
Respiratory	N95 / P100 (if outside hood)	Only required if engineering controls (fume hood) fail or during spill cleanup.
Body	Lab Coat (Cotton/Poly)	Standard protection; Tyvek sleeves recommended for scale-up (>10g).

Experimental Protocols & Handling

Storage and Stability

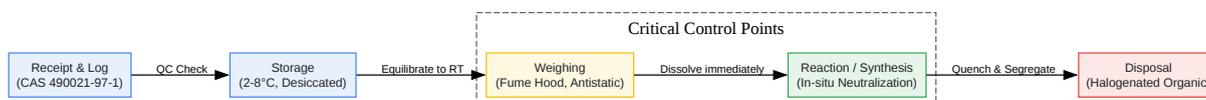
- **Temperature:** Store at 2–8°C (Refrigerated).
- **Environment:** Hygroscopic. Store in a tightly sealed container with a desiccant pack.
- **Shelf Life:** Re-test purity (NMR/LCMS) every 12 months. Degradation often manifests as ring-opened amino-alcohols or hydrolysis of the ether linkage.

Synthesis Workflow: Free Base Liberation

Context: Most reactions (e.g., amide coupling, S_NAr) require the nucleophilic free amine. Liberating the free base in situ is safer than isolating it.

- Suspension: Suspend the **3-(4-Chlorophenoxy)azetidinium** HCl in the reaction solvent (e.g., DMF, DCM).
- Neutralization: Add a non-nucleophilic base (e.g., DIPEA or TEA) at 3.0 equivalents.
 - Note: Avoid strong inorganic bases (NaOH) in protic solvents at high heat, as this may trigger ether hydrolysis or ring opening.
- Verification: The suspension should clear as the lipophilic free base forms (if using DCM).

Visual Workflow: Handling Lifecycle



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Figure 1: Lifecycle management of azetidinium salts from receipt to disposal.

Emergency Response Protocols Spill Management Logic

Scenario: Spillage of solid powder inside or outside the fume hood.

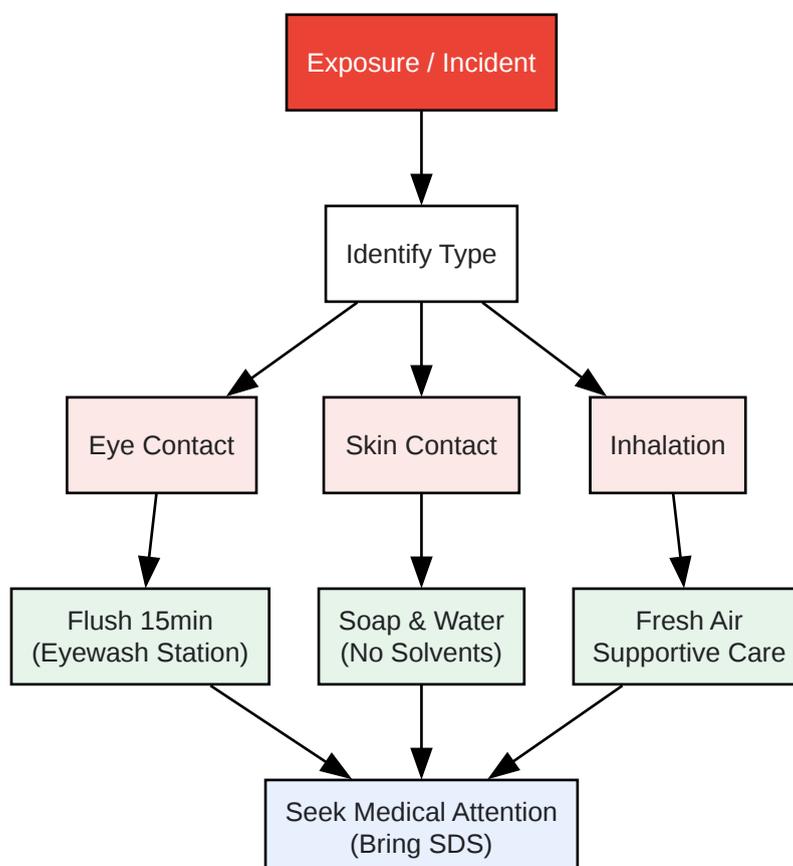
- Evacuate: Clear the immediate area of non-essential personnel.
- PPE Upgrade: Don double nitrile gloves and N95 respirator.
- Containment: Cover spill with wet paper towels (to prevent dust generation).

- Cleanup:
 - Solid: Scoop into a wide-mouth jar.
 - Residue: Wipe surface with 10% dilute acetic acid (to solubilize and neutralize remaining amine traces), followed by water.
- Disposal: Label as "Hazardous Waste: Toxic Solid (Amine Salt)."

Exposure First Aid[11]

- Eye Contact: Immediately flush with water for 15 minutes.[11][12] Hold eyelids open. The mechanical irritation of crystals combined with chemical acidity (HCl salt) can cause corneal damage.
- Skin Contact: Wash with soap and water.[11][12] Do not use alcohol/solvents, as they may enhance transdermal absorption of the lipophilic free base.

Decision Tree: Emergency Response



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Figure 2: Immediate response logic for personnel exposure.

Disposal Considerations

Do not dispose of via sink or general trash.

- Waste Stream: Halogenated Organic Waste (due to the chlorophenyl group).
- Neutralization: If disposing of unreacted stock, dissolve in a combustible solvent and incinerate via a licensed hazardous waste contractor.
- Container: Triple rinse containers with methanol before disposal; treat rinsate as hazardous waste.

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